

Application Note: HPLC-MS/MS Quantification of Californidine in Plant Extracts

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Compound of Interest

Compound Name: *Californine*
Cat. No.: B1200078

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Introduction

Californidine is a prominent pavine alkaloid found in plants of the Papaveraceae family, most notably in the California poppy (*Eschscholzia californica*). It is recognized for its potential pharmacological activities, contributing to the sedative, anxiolytic, and analgesic effects associated with extracts of these plants. Accurate and sensitive quantification of californidine in plant extracts is crucial for quality control of herbal products, pharmacokinetic studies, and further pharmacological research. This application note provides a detailed protocol for the quantification of californidine in plant extracts using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS), a highly selective and sensitive analytical technique.

Experimental Protocols

This section details the necessary steps for sample preparation, and the conditions for HPLC separation and MS/MS detection of californidine.

Sample Preparation: Methanolic Extraction

This protocol is adapted for the extraction of alkaloids from plant material.

- Homogenization: Weigh approximately 100 mg of finely ground, dried plant material (e.g., aerial parts or roots) into a microcentrifuge tube.

- Extraction: Add 1.0 mL of methanol containing 0.1% formic acid to the tube.
- Sonication: Vortex the mixture thoroughly and sonicate for 30 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the mixture at 10,000 x g for 10 minutes to pellet the solid plant material.
- Filtration: Carefully transfer the supernatant to a new tube and filter it through a 0.22 μ m syringe filter into an HPLC vial for analysis.

HPLC-MS/MS Analysis

Liquid Chromatography Conditions

- Instrument: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.7 μ m particle size) is recommended for efficient separation.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A typical gradient would be:
 - 0-1 min: 5% B
 - 1-8 min: Linearly increase to 50% B
 - 8-9 min: Linearly increase to 95% B
 - 9-10 min: Hold at 95% B
 - 10-10.1 min: Return to 5% B
 - 10.1-12 min: Column re-equilibration at 5% B
- Flow Rate: 0.3 mL/min.

- Injection Volume: 5 μ L.
- Column Temperature: 40°C.

Mass Spectrometry Conditions

- Instrument: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM): The following transitions should be monitored for californidine:
 - Precursor Ion (m/z): 338.1
 - Product Ion (m/z) for Quantification: 192.1
 - Product Ion (m/z) for Confirmation: 177.1
- Instrument Parameters (to be optimized for the specific instrument):
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 350°C
 - Collision Energy: Optimize for maximum signal intensity for each transition (a starting point of 20-30 eV is recommended).
 - Dwell Time: 100 ms.

Data Presentation

The following tables summarize the quantitative data for californidine found in various plant materials and commercial products.

Plant Material/Product	Plant Part	Californidine Concentration (mg/g dry weight)	Reference
Eschscholzia californica	Aerial Parts	12.5 ± 1.8	[1]
Eschscholzia californica	Roots	Higher concentration than aerial parts	[2]
Commercial Product 1 (Solid)	Flowering Aerial Parts	0.13 - 2.55	[3]
Commercial Product 2 (Liquid)	Flowering Aerial Parts	Varies	[4]

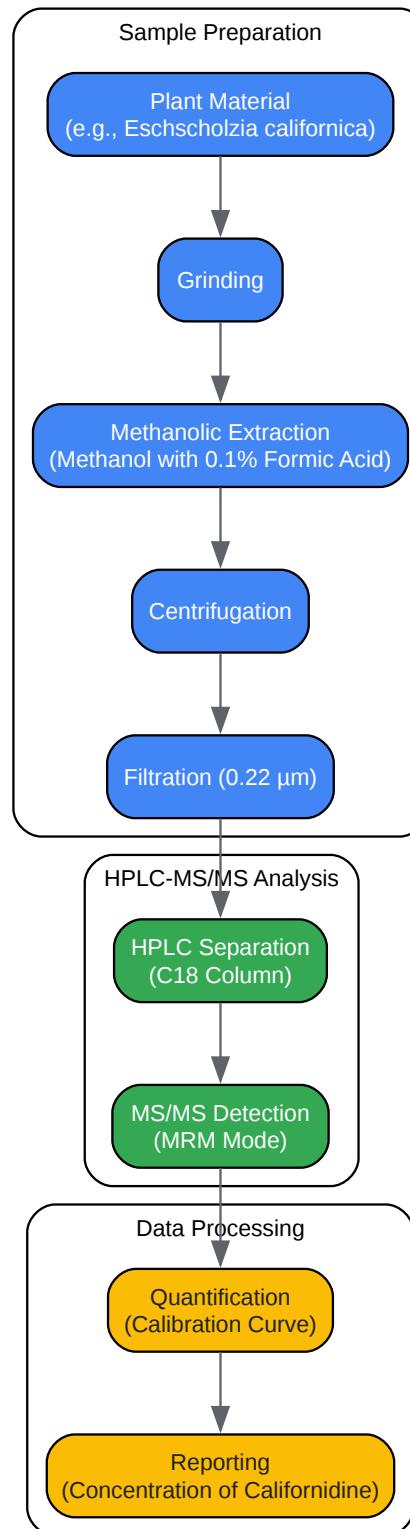
Note: The concentration of californidine can vary significantly based on the plant's growing conditions, harvest time, and the specific extraction method used.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the key steps in the quantification of californidine from plant extracts.

Experimental Workflow for Californidine Quantification

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Caption: Workflow for californidine quantification.

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